

# alternative reagents to tert-butyl 4-acetoxybut-2-enoate for butenoate synthesis

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## Compound of Interest

Compound Name: *Tert-butyl 4-acetoxybut-2-enoate*

Cat. No.: *B8104972*

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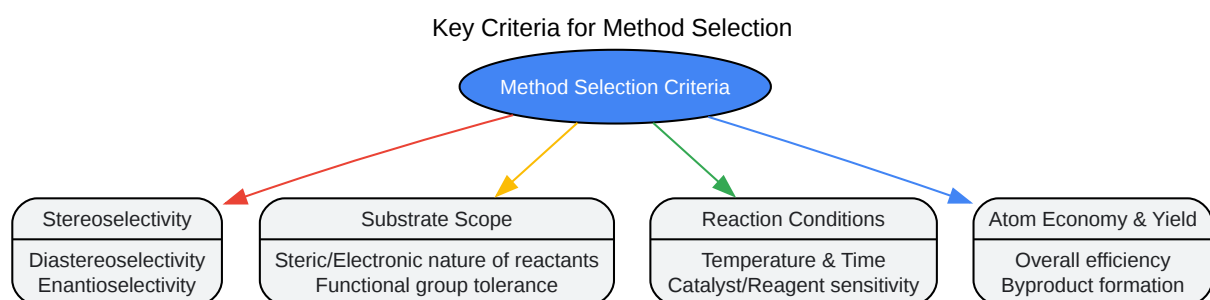
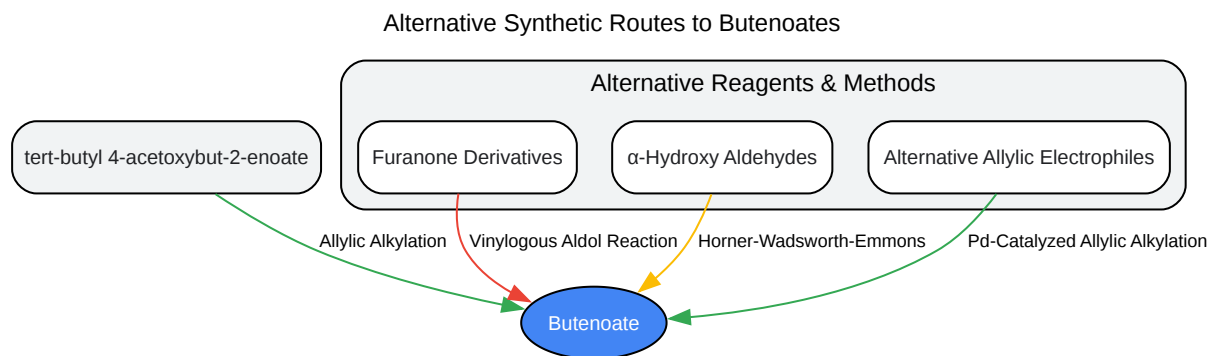
## A Comparative Guide to Alternative Reagents for Butenoate Synthesis

For Researchers, Scientists, and Drug Development Professionals

The synthesis of  $\gamma$ -substituted butenolides and related butenoates is a cornerstone in the preparation of a vast array of natural products and pharmacologically active compounds. While **tert-butyl 4-acetoxybut-2-enoate** has been a widely utilized reagent in this field, a range of alternative reagents and synthetic strategies offer distinct advantages in terms of stereoselectivity, substrate scope, and reaction conditions. This guide provides a detailed comparison of the leading alternatives, supported by experimental data and protocols to inform your synthetic planning.

The primary alternatives to **tert-butyl 4-acetoxybut-2-enoate** for the synthesis of butenoates can be broadly categorized into three main strategies: the Vinylogous Aldol Reaction, the Horner-Wadsworth-Emmons (HWE) Reaction, and the Palladium-Catalyzed Allylic Alkylation (Tsuji-Trost Reaction). Each of these methodologies offers a unique approach to the construction of the butenoate core.

## Diagram of Synthetic Pathways



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